

Essential Safety and Disposal Guide for BL-1249

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Compound of Interest

Compound Name: BL-1249

Cat. No.: B1667130

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This document provides crucial safety and logistical information for the proper handling and disposal of **BL-1249**, a potent and selective activator of the TREK-1 and TREK-2 potassium channels. The following procedures are designed to ensure the safety of laboratory personnel and compliance with standard chemical waste regulations.

Chemical and Physical Properties

A summary of the key quantitative data for **BL-1249** is presented in the table below for easy reference. This information is critical for understanding the compound's behavior and for making informed decisions on its handling and disposal.

Property	Value	Source(s)
Molecular Weight	291.35 g/mol	[1]
Molecular Formula	C ₁₇ H ₁₇ N ₅	[1]
CAS Number	18200-13-0	[1]
Purity	≥98%	[2]
Physical Appearance	Pale yellow crystals or solid	[1][3]
Storage Temperature	-20°C	[1]
Solubility in DMSO	<29.14 mg/mL; Soluble to 100 mM	[1]
Solubility in 1eq. NaOH	<29.14 mg/mL; Soluble to 100 mM	[1]
EC ₅₀ for TREK-1 (K ₂ P2.1)	5.5 μM	[4][5]
EC ₅₀ for TREK-2 (K ₂ P10.1)	8.0 μM	[4][5]
EC ₅₀ in Cultured Bladder Tissue	1.26 μM	[4]
EC ₅₀ in Cultured Aortic Tissue	21.0 μM	[4]

Proper Disposal Procedures

As a research chemical, **BL-1249** must be disposed of in accordance with institutional, local, and national regulations for chemical waste. The following step-by-step guide outlines the recommended disposal protocol.

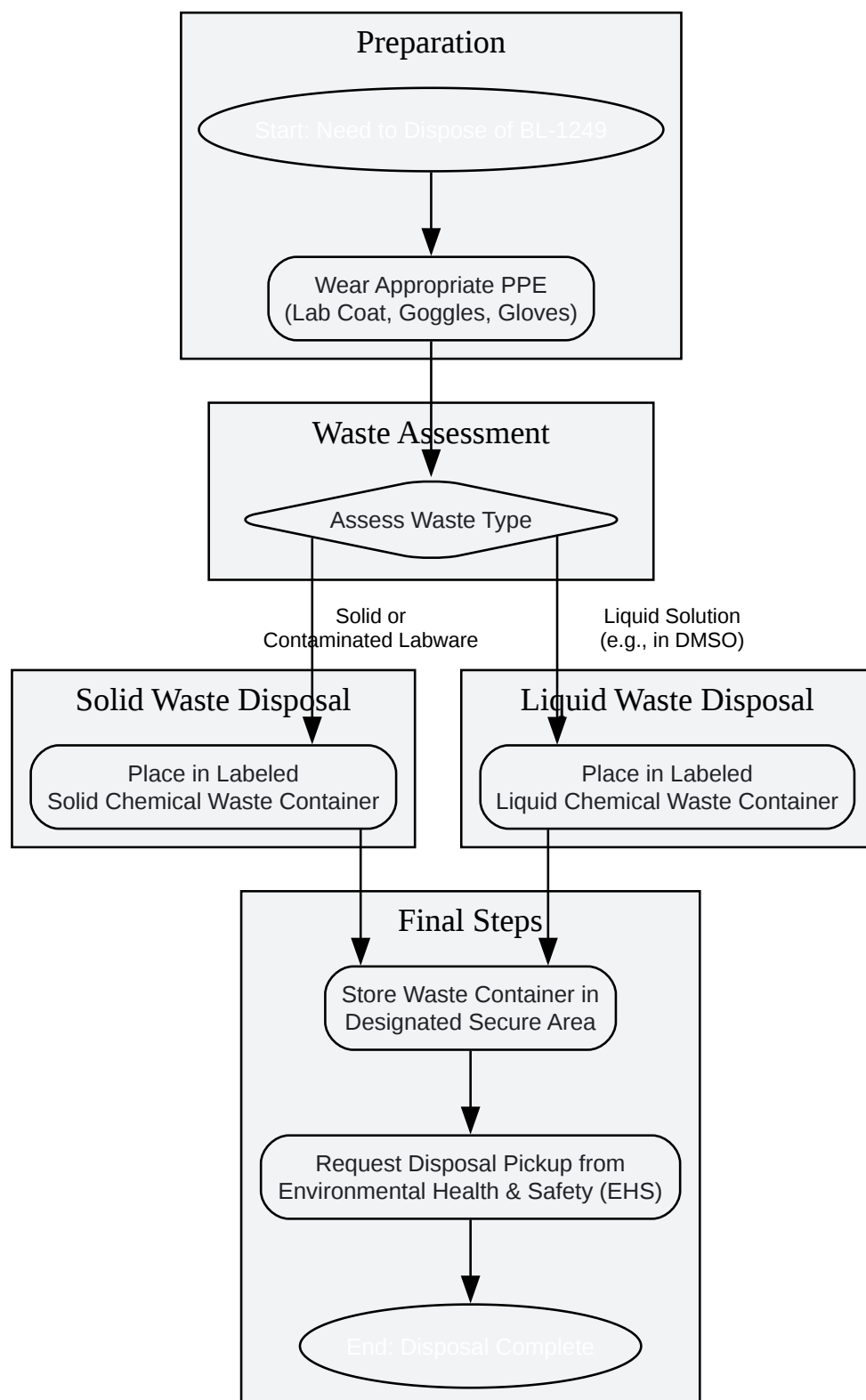
Experimental Protocol for Disposal:

- Personal Protective Equipment (PPE): Before handling **BL-1249**, ensure appropriate PPE is worn, including a lab coat, safety goggles, and chemical-resistant gloves.
- Waste Segregation:

- Solid Waste: Collect any unused or expired solid **BL-1249**, as well as any lab materials contaminated with the solid compound (e.g., weighing paper, contaminated gloves, pipette tips), in a designated, clearly labeled hazardous waste container for solid chemical waste.
- Liquid Waste: Solutions of **BL-1249**, such as those prepared in DMSO or NaOH, should be collected in a separate, designated hazardous waste container for liquid chemical waste. Do not mix with other incompatible waste streams. The container must be clearly labeled with the contents, including the name of the chemical and the solvent used.
- Container Management:
 - Ensure that all waste containers are in good condition and are kept securely closed when not in use.
 - Label waste containers with "Hazardous Waste," the full chemical name "**BL-1249**," and any other required information as per your institution's guidelines.
- Waste Storage: Store the hazardous waste containers in a designated, well-ventilated, and secure area, away from incompatible materials, until they are collected by your institution's environmental health and safety (EHS) department.
- Disposal Request: Follow your institution's specific procedures for requesting a hazardous waste pickup. Do not attempt to dispose of **BL-1249** down the drain or in regular trash.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **BL-1249**.



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